

An In-depth Technical Guide to 2,4,6-Trichloroanisole-d5

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Compound of Interest

Compound Name: 2,4,6-Trichloroanisole-d5

Cat. No.: B029328

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Introduction

2,4,6-Trichloroanisole-d5 (TCA-d5) is the deuterated analog of 2,4,6-trichloroanisole (TCA), a compound notorious for causing "cork taint" in wine.^[1] Due to its chemical similarity to TCA and its distinct mass spectrometric signature, TCA-d5 serves as an invaluable internal standard for the accurate quantification of TCA in various matrices, particularly in the food and beverage industry.^{[2][3]} This guide provides a comprehensive overview of the physicochemical properties, analytical applications, and experimental protocols involving **2,4,6-Trichloroanisole-d5**.

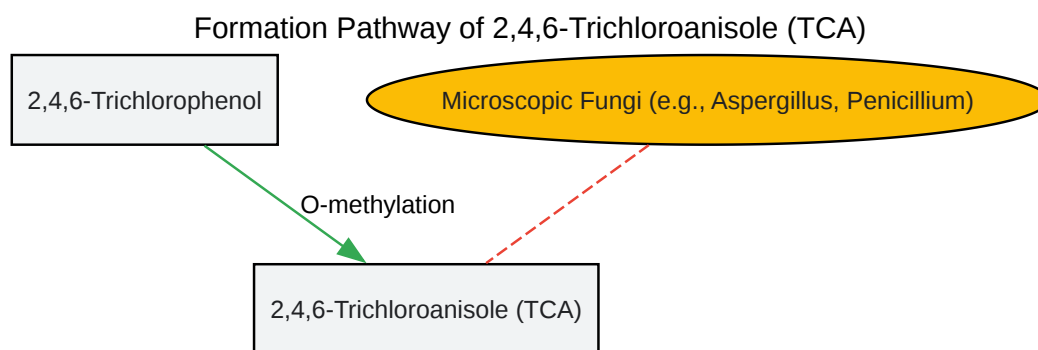
Physicochemical and Spectrometric Data

A summary of the key quantitative data for **2,4,6-Trichloroanisole-d5** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Chemical Identifiers		
CAS Number	352439-08-8	
Molecular Formula	C ₇ D ₅ Cl ₃ O	[4]
Linear Formula	Cl ₃ C ₆ D ₂ OCD ₃	[3]
IUPAC Name	1,3,5-trichloro-2-(trideuteriomethoxy)benzene-4,6-d ₂	N/A
Synonyms	2,4,6-Trichloro-1-methoxybenzene-d ₅	[4]
Physical Properties		
Molecular Weight	216.51 g/mol	[4]
Appearance	Off-White Solid / Colorless Liquid	[5][6]
Melting Point	60-62 °C	[7]
Boiling Point	132 °C at 28 mmHg	[7]
Solubility	Soluble in organic solvents, low solubility in water.	[5]
Analytical Data		
Isotopic Purity	≥98 atom % D	
Mass Shift (M+)	+5	[3]
Safety Information		
Signal Word	Warning	
Hazard Statements	H302, H319, H413	

Synthesis and Formation Pathway

2,4,6-Trichloroanisole-d5 is synthesized through the deuteration of 2,4,6-trichloroanisole. The formation of its non-deuterated counterpart, TCA, is often a result of microbial O-methylation of 2,4,6-trichlorophenol.[8][9] This process is a significant concern in the wine industry, as chlorophenols can be present in cork and other winery materials.



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Formation of 2,4,6-Trichloroanisole (TCA) via microbial action.

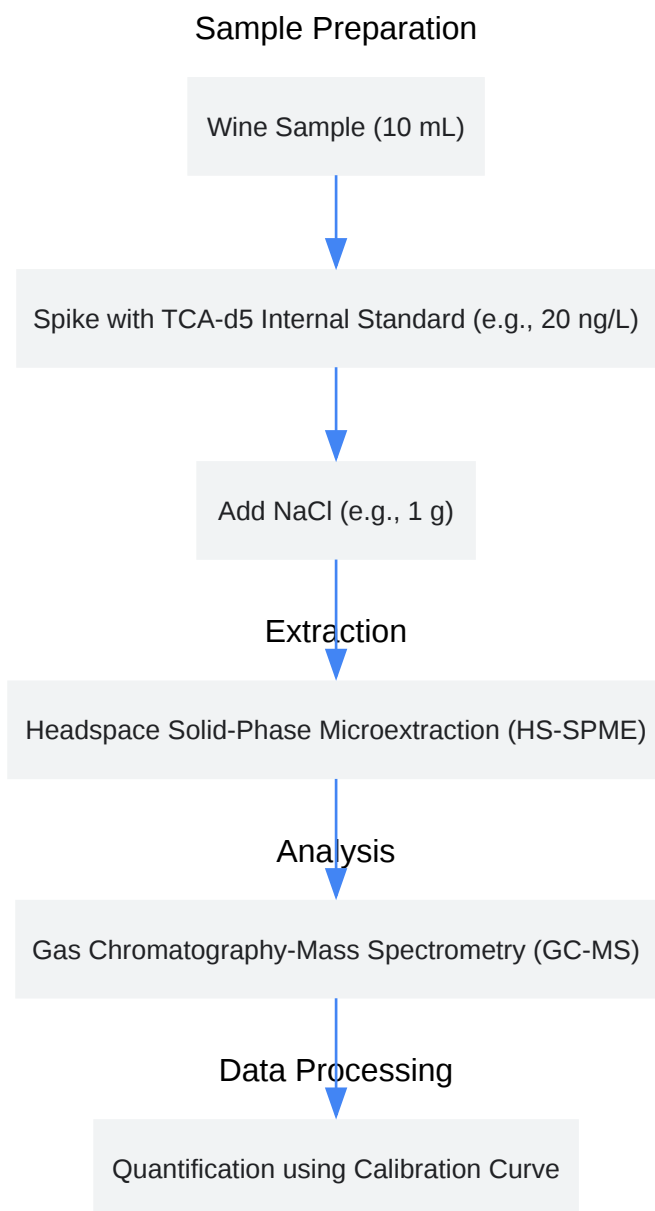
Analytical Application: Quantification of TCA in Wine

The primary application of **2,4,6-Trichloroanisole-d5** is as an internal standard in gas chromatography-mass spectrometry (GC-MS) for the quantification of TCA.[2] Its use allows for the correction of variations during sample preparation and analysis, leading to highly accurate and precise results.

Experimental Workflow

The following diagram illustrates a typical workflow for the analysis of TCA in wine using **2,4,6-Trichloroanisole-d5** as an internal standard.

Workflow for TCA Analysis in Wine



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Analytical workflow for the determination of TCA in wine.

Detailed Experimental Protocol: TCA Quantification in Wine by HS-SPME-GC-MS

This protocol is a composite based on established methods for the analysis of TCA in wine.[8][10][11]

Materials and Reagents

- **2,4,6-Trichloroanisole-d5 (TCA-d5)**: Purity $\geq 98\%$ [12][13]
- **2,4,6-Trichloroanisole (TCA)**: Purity $\geq 99\%$ [12][13]
- **Ethanol**: Absolute[12][13]
- **Deionized Water**: Free of TCA[12][13]
- **Sodium Chloride (NaCl)**: Purity $\geq 99.5\%$ [12][13]
- **White Wine**: Confirmed to be free of TCA[8]
- **SPME Fiber**: e.g., 100 μm polydimethylsiloxane (PDMS)[8]
- **Headspace Vials**: 20 mL with PTFE septa[8]

Preparation of Standard Solutions

- **Internal Standard Stock Solution** (e.g., 500 mg/L): Accurately weigh and dissolve an appropriate amount of TCA-d5 in absolute ethanol.[12][13]
- **Internal Standard Spiking Solution** (e.g., 20 ng/L): Perform serial dilutions of the stock solution with TCA-free white wine or a model wine solution (12% ethanol in water).[8][10]
- **TCA Stock Solution** (e.g., 40 mg/L): Accurately weigh and dissolve an appropriate amount of TCA in absolute ethanol.[13]
- **Calibration Standards**: Prepare a series of calibration standards by spiking TCA-free white wine with the TCA stock solution to achieve a concentration range of, for example, 0.1 to 20

ng/L.[8] Each calibration standard should also be spiked with the internal standard (TCA-d5) at a constant concentration (e.g., 20 ng/L).[8]

Sample Preparation

- Pipette 10 mL of the wine sample (or calibration standard) into a 20 mL headspace vial.[8]
- Add the internal standard (TCA-d5) to each vial to achieve the desired final concentration.
- Add 1 g of NaCl to the vial.[8]
- Immediately seal the vial with a PTFE septum cap.

HS-SPME Procedure

- Place the vial in an autosampler with an agitator and incubator.
- Incubate the sample at 50 °C for 30 minutes with agitation (e.g., 500 rpm).[8]
- Expose the SPME fiber to the headspace of the sample for 30 minutes under the same conditions.[8]

GC-MS Analysis

- Desorption: Thermally desorb the analytes from the SPME fiber in the GC injection port at 250 °C for 3 minutes.[8]
- Gas Chromatograph (GC) Conditions (Typical):
 - Column: e.g., DB-5ms (30 m x 0.25 mm x 0.25 µm)
 - Carrier Gas: Helium
 - Temperature Program: 50 °C for 2 min, ramp to 200 °C at 10 °C/min, hold for 5 min.
- Mass Spectrometer (MS) Conditions (Typical):
 - Ionization Mode: Electron Ionization (EI)

- Acquisition Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM)[8]
- Ions to Monitor (SIM):
 - TCA: m/z 195, 210, 212[14]
 - TCA-d5: m/z 199, 215, 217[14]
- MRM Transitions (Example):
 - TCA: Precursor ion m/z 212 -> Product ion m/z 197[8]
 - TCA-d5: Precursor ion m/z 217 -> Product ions m/z 197, 199[8]

Data Analysis and Quantification

- Integrate the peak areas for the selected ions for both TCA and TCA-d5.
- Calculate the ratio of the peak area of TCA to the peak area of TCA-d5.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the TCA calibration standards.
- Determine the concentration of TCA in the unknown samples by interpolating their peak area ratios from the calibration curve.

Conclusion

2,4,6-Trichloroanisole-d5 is an essential analytical tool for the accurate and reliable quantification of 2,4,6-trichloroanisole. Its use as an internal standard, particularly in conjunction with HS-SPME-GC-MS, provides a robust methodology for quality control in the wine industry and other sectors where TCA contamination is a concern. The detailed protocols and data presented in this guide offer a solid foundation for researchers and analytical scientists working with this important labeled compound.

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